

# Application Note: Preparation of UAMC-00039 Dihydrochloride Stock Solutions

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## Compound of Interest

Compound Name: UAMC00039 dihydrochloride

Cat. No.: B10768900

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

UAMC-00039 dihydrochloride is a potent, reversible, and competitive inhibitor of dipeptidyl peptidase II (DPP-II), exhibiting high selectivity over other dipeptidyl peptidases such as DPP-IV, DPP-8, and DPP-9.[1] With an  $IC_{50}$  value of 0.48 nM for DPP-II, it serves as a valuable chemical tool for investigating the physiological and pathological roles of this enzyme.[1][2] DPP-II is implicated in the degradation of proline-containing neuropeptides and collagen.[3] Accurate and consistent preparation of UAMC-00039 dihydrochloride stock solutions is critical for ensuring reproducible results in cell-based assays and other experimental models. This document provides detailed protocols for the preparation, storage, and handling of UAMC-00039 dihydrochloride stock solutions.

## Compound Specifications

All quantitative data for UAMC-00039 dihydrochloride is summarized in the table below. Researchers should always refer to the batch-specific Certificate of Analysis (CoA) for the most accurate information.

| Property                 | Value   | References |
|--------------------------|---|------------|
| Molecular Weight         | 382.76 g/mol  | [4]        |
| Molecular Formula        | C <sub>16</sub> H <sub>24</sub> ClN <sub>3</sub> O·2HCl     | [4]        |
| CAS Number               | 697797-51-6   |            |
| Purity                   | ≥98%  |            |
| Solubility (Maximum)     | - 100 mM in Water- 100 mM in DMSO- 10 mg/mL in PBS (pH 7.2) | [3]        |
| Storage (Solid)          | Store at -20°C  | [4]        |
| Storage (Stock Solution) | -20°C for up to 1 month-80°C for up to 6 months             | [1]        |

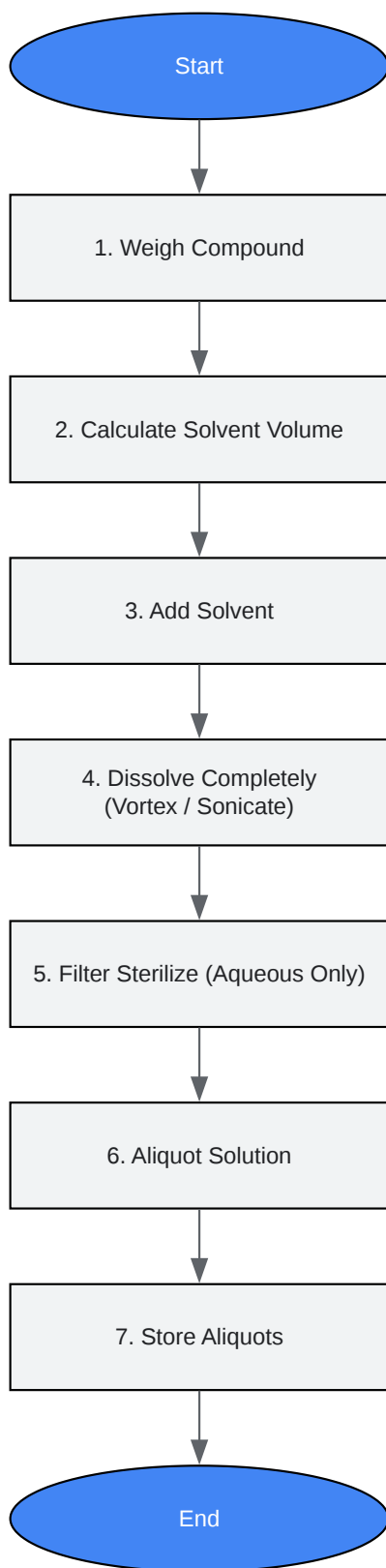
## Experimental Protocols

### 3.1. Safety Precautions

Handle UAMC-00039 dihydrochloride powder in a well-ventilated area, preferably a chemical fume hood. Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.[5] Avoid breathing dust.[5] In case of contact with eyes or skin, rinse immediately with plenty of water.[5] If swallowed, seek medical attention.[5] Consult the Safety Data Sheet (SDS) for complete hazard information.

### 3.2. General Workflow for Stock Solution Preparation

The following diagram outlines the standard procedure for preparing stock solutions from a powdered compound.



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Caption: General workflow for preparing stock solutions.

### 3.3. Protocol 1: Preparation of 10 mM Stock Solution in DMSO

Dimethyl sulfoxide (DMSO) is a common solvent for creating high-concentration stock solutions for in vitro experiments.

Materials:

- UAMC-00039 dihydrochloride powder
- Anhydrous/molecular biology grade DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- Determine Mass: Weigh out a precise amount of UAMC-00039 dihydrochloride powder. For example, weigh 1 mg.
- Calculate Solvent Volume: Use the following formula to calculate the required volume of DMSO:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Desired Concentration (mol/L)})$$

Example for 1 mg of UAMC-00039 to make a 10 mM solution:

- Mass = 0.001 g
- Molecular Weight = 382.76 g/mol
- Desired Concentration = 0.010 mol/L
- Volume (L) =  $0.001 \text{ g} / (382.76 \text{ g/mol} \times 0.010 \text{ mol/L}) = 0.000261 \text{ L}$
- Volume (μL) = 261.3 μL

- **Dissolution:** Add the calculated volume of DMSO to the vial containing the UAMC-00039 powder.
- **Mix:** Vortex thoroughly until the solid is completely dissolved. If precipitation occurs, gentle warming or sonication can be used to aid dissolution.[\[1\]](#)
- **Aliquot and Store:** Dispense the stock solution into smaller, single-use aliquots in sterile cryovials. This is crucial to prevent degradation from repeated freeze-thaw cycles.[\[1\]](#) Store aliquots at -20°C for short-term (up to 1 month) or -80°C for long-term (up to 6 months) storage.[\[1\]](#)

### 3.4. Protocol 2: Preparation of 10 mM Stock Solution in Water

UAMC-00039 dihydrochloride is highly soluble in water, making it suitable for certain applications where DMSO may be undesirable.

#### Materials:

- UAMC-00039 dihydrochloride powder
- Nuclease-free, sterile water
- Sterile 0.22 µm syringe filter
- Sterile syringe
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Calibrated micropipettes

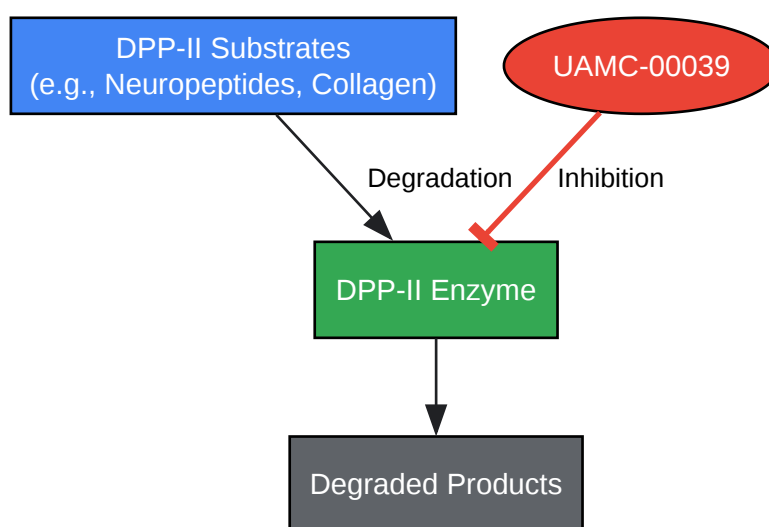
#### Procedure:

- **Determine Mass & Calculate Volume:** Follow steps 1 and 2 from Protocol 1 to weigh the compound and calculate the required volume of sterile water.
- **Dissolution:** Add the calculated volume of sterile water to the vial containing the powder.

- Mix: Vortex thoroughly until the powder is fully dissolved.
- Filter Sterilization: Draw the entire solution into a sterile syringe. Attach a sterile 0.22  $\mu\text{m}$  syringe filter and dispense the solution into a new sterile tube. This step is recommended for aqueous solutions to ensure sterility before use in cell culture.[1]
- Aliquot and Store: Dispense the sterile stock solution into single-use aliquots and store at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$  as described previously.[1]

## Mechanism of Action

UAMC-00039 functions by directly inhibiting the enzymatic activity of DPP-II. This prevents DPP-II from cleaving and degrading its natural substrates.



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Caption: Inhibition of DPP-II by UAMC-00039.

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